

Unraveling the Molecular Architecture of Thonningianin B: A Spectroscopic Approach

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Thonningianin B*

Cat. No.: *B15589515*

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A detailed elucidation of the chemical structure of **Thonningianin B**, a potent antioxidant isolated from the African medicinal herb *Thonningia sanguinea*, has been achieved through a comprehensive analysis of its spectroscopic data. This technical guide provides an in-depth look at the nuclear magnetic resonance (NMR) and mass spectrometry data that were pivotal in piecing together the molecule's intricate framework. This information is crucial for researchers in natural product chemistry, pharmacology, and drug development who are interested in the therapeutic potential of ellagitannins.

Thonningianin B was identified as a new ellagitannin alongside its analogue, Thonningianin A. [1][2] The structural determination was primarily accomplished through the interpretation of one-dimensional (^1H and ^{13}C NMR) and two-dimensional (COSY, HMBC, HSQC) NMR experiments, in conjunction with high-resolution mass spectrometry.

Spectroscopic Data Summary

The quantitative NMR data for **Thonningianin B**, recorded in acetone- d_6 , are summarized in the tables below. These tables provide a clear and comparative overview of the chemical shifts (δ) for each proton and carbon atom in the molecule.

Table 1: ^1H NMR Spectroscopic Data for **Thonningianin B** (500 MHz, Acetone- d_6)

Position	δ H (ppm)	Multiplicity	J (Hz)
Dihydrochalcone moiety			
2'	7.08	d	2.0
3'	6.22	d	2.0
4'	-	-	-
5'	6.22	d	2.0
6'	7.08	d	2.0
α	3.42	t	7.8
β	2.90	t	7.8
Glucose moiety			
1"	5.08	d	7.5
2"	3.65	t	8.5
3"	3.70	t	8.5
4"	4.30	t	8.5
5"	3.95	m	
6"a	4.45	dd	11.5, 2.0
6"b	4.25	dd	11.5, 5.5
HHDP group			
2'''	6.45	s	
2''''	6.68	s	

Table 2: ^{13}C NMR Spectroscopic Data for **Thonningianin B** (125 MHz, Acetone- d_6)

Position	δC (ppm)
Dihydrochalcone moiety	
1'	199.5
2'	106.8
3'	96.0
4'	165.2
5'	96.0
6'	106.8
α	46.5
β	31.5
Glucose moiety	
1"	102.5
2"	74.8
3"	78.5
4"	71.2
5"	76.5
6"	64.5
HHDP group	
1'''	116.5
2'''	107.8
3'''	125.5
4'''	139.5
5'''	145.2
6'''	169.2

1'''	116.2
2'''	107.5
3'''	125.2
4'''	139.8
5'''	145.5
6'''	168.8

Experimental Protocols

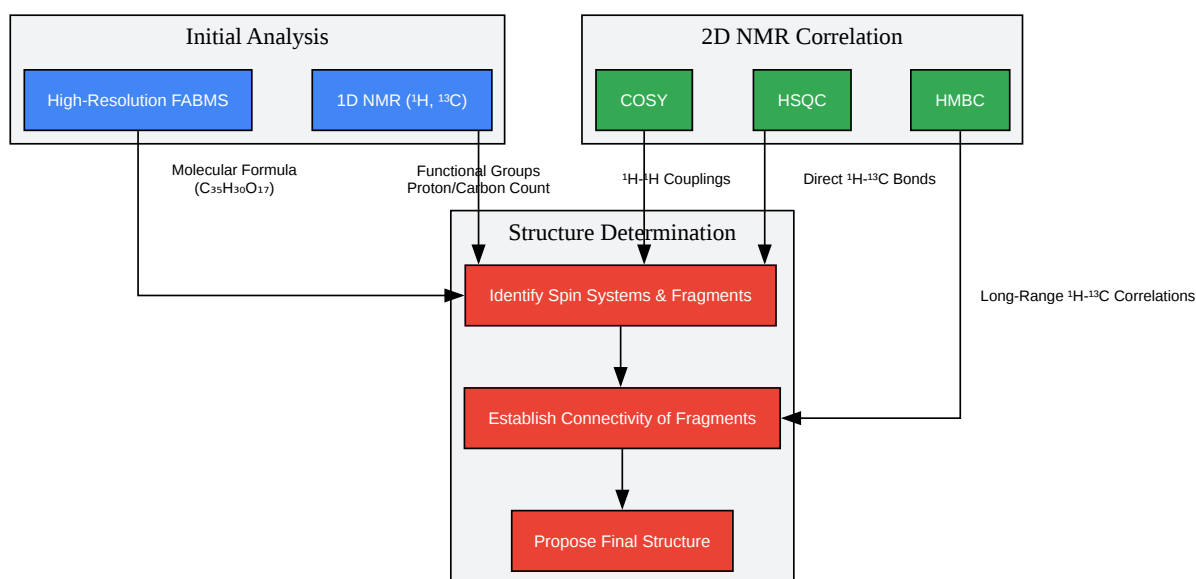
Isolation: **Thonningianin B** was isolated from the methanolic extract of the dried roots of *Thonningia sanguinea*. The separation was achieved using a combination of Sephadex LH-20 column chromatography and high-performance liquid chromatography (HPLC) on an ODS column.[\[2\]](#)

Spectroscopic Analysis:

- NMR Spectroscopy: ^1H NMR, ^{13}C NMR, COSY, and HMBC spectra were recorded on a 500 MHz NMR spectrometer. Samples were dissolved in acetone- d_6 . Chemical shifts (δ) are reported in parts per million (ppm) and were referenced to the residual solvent signals.
- Mass Spectrometry: High-resolution FABMS (Fast Atom Bombardment Mass Spectrometry) was used to determine the molecular formula of **Thonningianin B**. The analysis yielded a molecular formula of $\text{C}_{35}\text{H}_{30}\text{O}_{17}$.[\[2\]](#)

Structural Elucidation Workflow

The process of elucidating the structure of **Thonningianin B** involved a logical progression from initial characterization to the final detailed structural assignment. The following diagram illustrates this workflow.

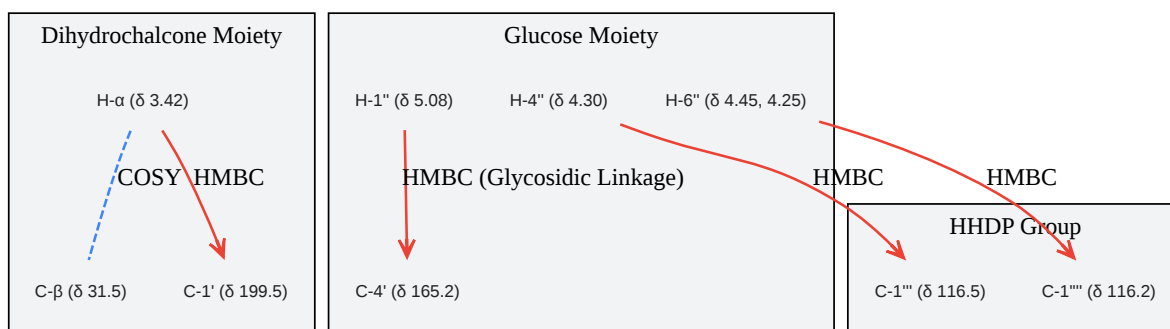


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Caption: Workflow for the structure elucidation of **Thonningianin B**.

Key 2D NMR Correlations

The precise arrangement of the dihydrochalcone, glucose, and hexahydroxydiphenoyl (HHDP) moieties was determined through key correlations observed in the 2D NMR spectra. The HMBC (Heteronuclear Multiple Bond Correlation) experiment was particularly instrumental in connecting these structural fragments.



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Caption: Key HMBC and COSY correlations in **Thonningianin B**.

The structural elucidation of **Thonningianin B** showcases the power of modern spectroscopic techniques in natural product chemistry. The detailed data presented here provides a solid foundation for further research into the biological activities and potential therapeutic applications of this fascinating molecule.

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References

- 1. Thonningianins A and B, new antioxidants from the African medicinal herb Thonningia sanguinea - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
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Phone: (601) 213-4426

Email: info@benchchem.com